

Mavacamten-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mavacamten-d7

Cat. No.: B15608113

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **Mavacamten-d7**. It covers essential safety information, physicochemical and pharmacokinetic properties, mechanism of action, and detailed experimental protocols, presented with clarity and precision for a scientific audience.

Compound Overview

Mavacamten is a first-in-class, selective, allosteric, and reversible inhibitor of cardiac myosin.^[1] It is under investigation for the treatment of hypertrophic cardiomyopathy (HCM), a genetic disorder characterized by excessive heart muscle contraction and thickening.^[2] **Mavacamten-d7** is a deuterated analog of Mavacamten, where seven hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool for pharmacokinetic studies, as it can be differentiated from the parent compound by mass spectrometry.

Safety Data

While a specific Safety Data Sheet (SDS) for **Mavacamten-d7** is not readily available, the safety profile is expected to be closely aligned with that of the parent compound, Mavacamten. The following data is extrapolated from the Mavacamten SDS.

Hazard Identification:

- Oral Toxicity: Harmful if swallowed.[3]
- Eye Irritation: Causes serious eye irritation.[3]
- Inhalation Toxicity: Harmful if inhaled.[3]
- Target Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[3]
- Aquatic Hazard: Very toxic to aquatic life.[3]

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands thoroughly after handling.[3]
- Use only in a well-ventilated area.[3]
- Wear protective gloves, clothing, eye, and face protection.[3]
- Store at -20°C for long-term stability.[4]

Physicochemical and Pharmacokinetic Data

The following tables provide a summary of the key quantitative data for Mavacamten and its deuterated form.

Table 1: Physicochemical Properties

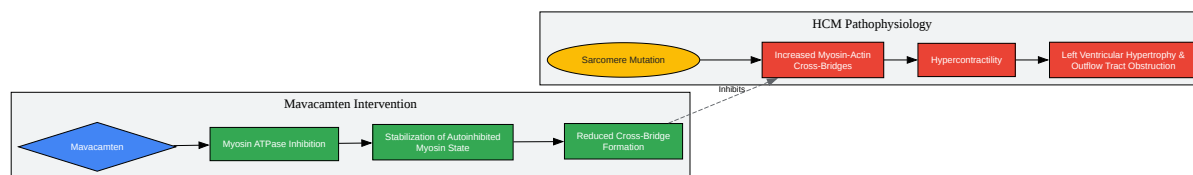
Property	Mavacamten	Mavacamten-d7
Molecular Formula	C ₁₅ H ₁₉ N ₃ O ₂ [5]	C ₁₅ H ₁₂ D ₇ N ₃ O ₂ [6]
Molecular Weight	273.33 g/mol [5]	280.37 g/mol [6]
CAS Number	1642288-47-8[5]	1642288-47-8 (Unlabeled)[6]
Appearance	Crystalline solid[4]	Not specified
Purity	≥98%[4]	Not specified
Solubility	Soluble in DMSO (20 mg/ml), DMF (33 mg/ml), and Ethanol (1 mg/ml)[7]	Not specified
UV/Vis (λ _{max})	267 nm[7]	Not specified

Table 2: Pharmacokinetic Properties of Mavacamten in Humans

Parameter	Value
Bioavailability	≥ 85%[8]
Time to Peak Plasma Concentration (T _{max})	1 hour[8]
Plasma Protein Binding	97-98%[8]
Metabolism	Primarily by CYP2C19 and CYP3A4[9]
Elimination Half-life	Varies by CYP2C19 metabolizer status[8]
Excretion	Primarily renal[8]

Mechanism of Action

Mavacamten modulates cardiac muscle contractility by reducing the number of actin-myosin cross-bridges. It stabilizes an autoinhibited state of the myosin head, preventing it from hydrolyzing ATP and generating force.[10] This leads to a reduction in the hypercontractility characteristic of HCM.



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Caption: Mavacamten's mechanism of action in hypertrophic cardiomyopathy.

Experimental Protocols

In Vitro ATPase Activity Assay

Objective: To determine the inhibitory activity of Mavacamten on cardiac myosin ATPase.

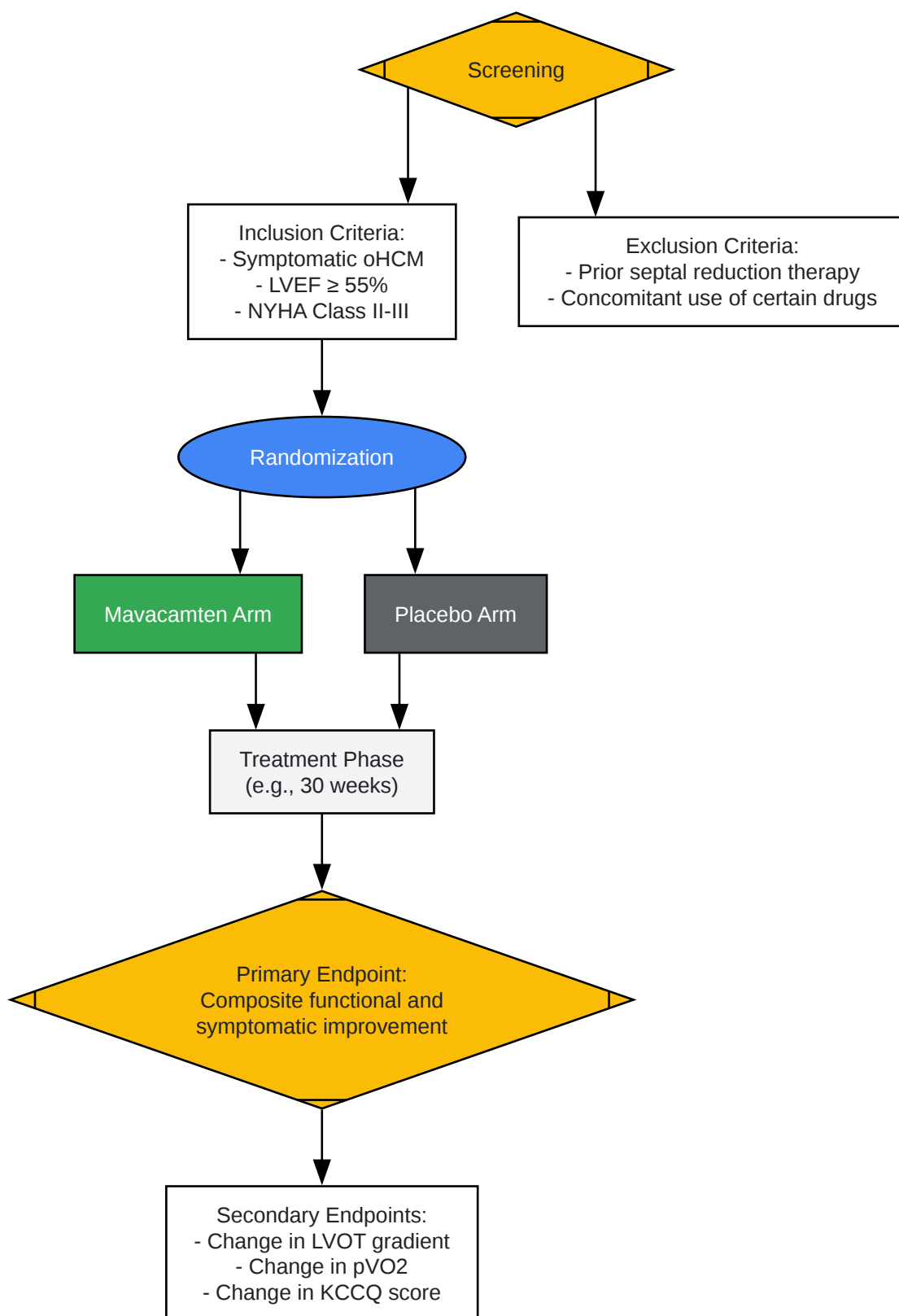
Methodology:

- Purified bovine cardiac myosin S1 is used as the enzyme source.[7]
- The assay is performed in a buffer containing KCl, MgCl₂, imidazole (pH 7.5), and DTT.
- Mavacamten is dissolved in DMSO to create a stock solution, which is then serially diluted.
- Myosin S1 is incubated with varying concentrations of Mavacamten.
- The reaction is initiated by the addition of ATP.
- The rate of ATP hydrolysis is measured by quantifying the release of inorganic phosphate over time using a malachite green assay.

- The IC₅₀ value is determined by plotting the rate of phosphate release against the Mavacamten concentration and fitting the data to a dose-response curve.

Clinical Trial Workflow for Obstructive HCM

The following diagram illustrates a typical workflow for a clinical trial evaluating Mavacamten in patients with obstructive hypertrophic cardiomyopathy, based on the EXPLORER-HCM trial design.[\[11\]](#)



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Caption: A simplified workflow of a clinical trial for Mavacamten.

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